

Commercial Availability and Purity Assessment of Perfluoroheptyl Iodide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Perfluoroheptyl iodide*

Cat. No.: *B042551*

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Introduction

Perfluoroheptyl iodide (C₇F₁₅I), a member of the per- and polyfluoroalkyl substances (PFAS) family, is a critical building block in organic synthesis, particularly in the development of novel pharmaceuticals and advanced materials. Its unique properties, imparted by the highly fluorinated carbon chain and the reactive carbon-iodine bond, make it a valuable reagent for introducing perfluoroalkyl moieties into target molecules. This modification can significantly enhance the metabolic stability, lipophilicity, and biological activity of drug candidates. This technical guide provides a comprehensive overview of the commercial sources, available purity grades, and analytical methodologies for assessing the quality of **perfluoroheptyl iodide**.

Commercial Sources and Purity Grades

Perfluoroheptyl iodide is available from a range of chemical suppliers, catering to both research and industrial-scale needs. The purity of the commercially available product is a critical factor for its successful application, especially in the pharmaceutical industry where stringent quality control is paramount. The table below summarizes the offerings from various suppliers for **perfluoroheptyl iodide** and its close analogs, which are often used interchangeably in research.

Supplier	Product Name	CAS Number	Stated Purity
Fluorochem	Perfluoro-n-heptyl iodide	335-58-0	97.0% [1]
Dayang Chem (Hangzhou) Co., Ltd.	perfluoro-n-heptyl iodide	335-58-0	Inquire for details [2]
Shanghai Nianxing Industrial Co., Ltd	perfluoro-n-heptyl iodide	335-58-0	98.0% [2]
Sigma-Aldrich	Heptadecafluoro-1-iodooctane	507-63-1	98% [3]
Fluoryx Labs	Perfluorooctyl iodide	507-63-1	99.59% [4]
Fluoryx Labs	Perfluoroalkyl iodides, mixture	25398-32-7	> 98% [5]
LGC Standards	Perfluoroheptyl Iodide	335-58-0	Reference Standard [6]

Experimental Protocols for Purity Determination

The purity of **perfluoroheptyl iodide** is typically assessed using standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds in a mixture, making it well-suited for analyzing the purity of **perfluoroheptyl iodide**.

Methodology:

- Sample Preparation: A dilute solution of **perfluoroheptyl iodide** is prepared in a suitable solvent, such as ethyl acetate or hexane.
- Injection: A small volume (typically 1 μ L) of the prepared sample is injected into the GC.

- Separation: The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column (e.g., DB-5 or equivalent). The separation is based on the differential partitioning of the analytes between the mobile phase (carrier gas) and the stationary phase (column coating). The oven temperature is programmed to ramp from a low initial temperature to a higher final temperature to ensure the elution of all components.
- Detection: As the separated components elute from the column, they enter the mass spectrometer. The molecules are ionized (typically by electron ionization), and the resulting ions are separated based on their mass-to-charge ratio.
- Data Analysis: The resulting chromatogram shows peaks corresponding to different components in the sample. The area under each peak is proportional to the concentration of that component. The mass spectrum of the main peak is compared to a reference library (e.g., NIST) to confirm the identity of **perfluoroheptyl iodide**. Impurities will appear as separate peaks with their own characteristic mass spectra. The purity is calculated by dividing the area of the main peak by the total area of all peaks.[\[7\]](#)[\[8\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹⁹F NMR is a particularly powerful tool for the analysis of fluorinated compounds due to the high natural abundance and sensitivity of the ¹⁹F nucleus.

Methodology:

- Sample Preparation: A small amount of the **perfluoroheptyl iodide** sample is dissolved in a deuterated solvent (e.g., chloroform-d, acetone-d₆) in an NMR tube. An internal standard with a known ¹⁹F signal, such as trifluorotoluene, may be added for quantitative analysis.[\[9\]](#)
- Data Acquisition: The ¹⁹F NMR spectrum is acquired on a high-field NMR spectrometer. Key acquisition parameters include the spectral width, acquisition time, and relaxation delay. For quantitative measurements, a longer relaxation delay is used to ensure complete relaxation of all fluorine nuclei.[\[2\]](#)
- Data Analysis: The ¹⁹F NMR spectrum of **perfluoroheptyl iodide** will show distinct signals for each unique fluorine environment in the molecule. The chemical shift, splitting pattern (due to F-F coupling), and integration of these signals provide detailed structural information. The presence of impurities will be indicated by additional peaks in the spectrum. The purity

can be determined by comparing the integration of the signals corresponding to **perfluoroheptyl iodide** with the integration of the signals from the internal standard or from impurities.[10][11][12]

Synthesis and Purification Workflow

Perfluoroalkyl iodides are commonly synthesized via a telomerization reaction. The following workflow outlines the general steps involved in the synthesis and purification of **perfluoroheptyl iodide**.

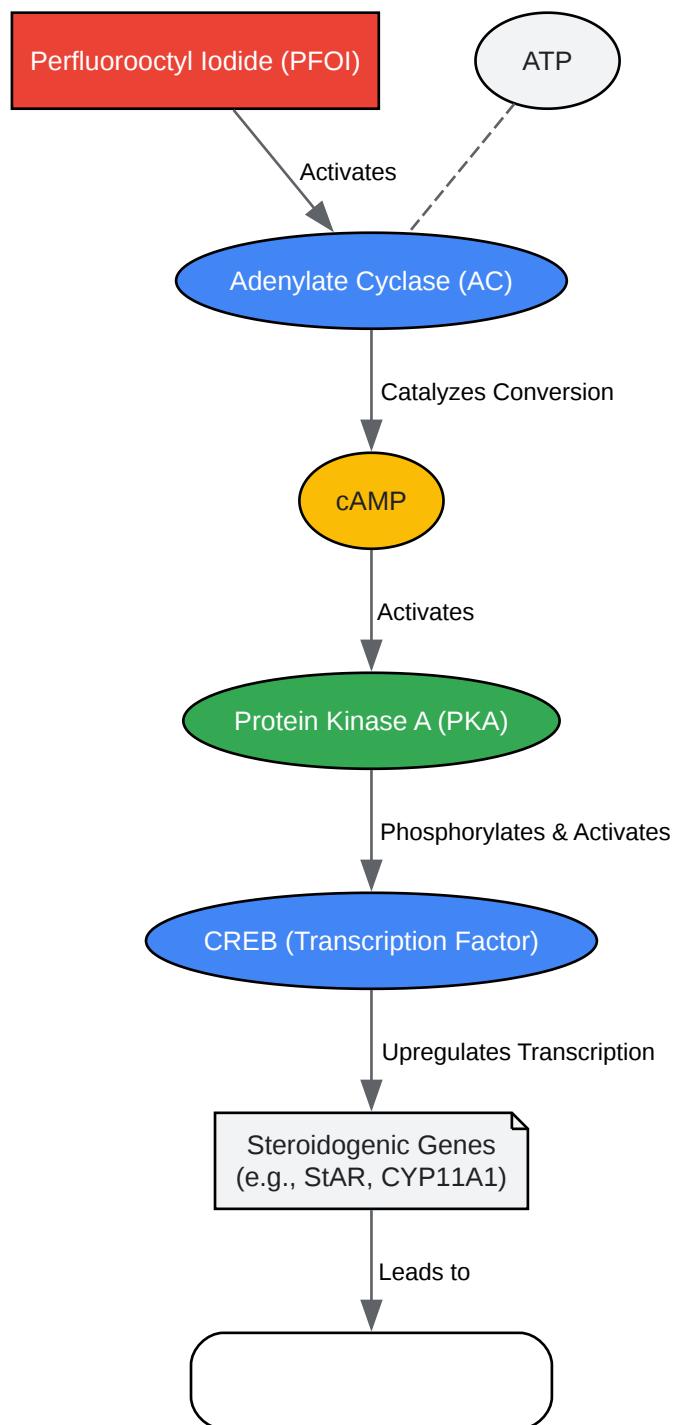


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Caption: General workflow for the synthesis and purification of **Perfluoroheptyl iodide**.

Signaling Pathway: Stimulation of Steroidogenesis by Perfluoroalkyl Iodides

Recent research has indicated that perfluoroctyl iodide (PFOI), a close structural analog of **perfluoroheptyl iodide**, can act as an endocrine disruptor by stimulating steroidogenesis. The proposed mechanism involves the activation of the cyclic adenosine monophosphate (cAMP) signaling pathway.[1][13][14]



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Caption: Proposed cAMP signaling pathway activated by Perfluoroctyl Iodide.

This pathway highlights how PFOI can activate adenylate cyclase, leading to an increase in intracellular cAMP levels.^[13] This, in turn, activates Protein Kinase A (PKA), which then

phosphorylates and activates transcription factors like CREB (cAMP response element-binding protein).[15][16] Activated CREB upregulates the expression of key steroidogenic genes, such as StAR (Steroidogenic Acute Regulatory Protein) and CYP11A1 (Cytochrome P450 Family 11 Subfamily A Member 1), ultimately resulting in increased production of steroid hormones.[13][17] This endocrine-disrupting activity underscores the importance of understanding the biological effects of perfluoroalkyl iodides in drug development and environmental science.

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- To cite this document: BenchChem. [Commercial Availability and Purity Assessment of Perfluoroheptyl Iodide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042551#commercial-sources-and-purity-grades-of-perfluoroheptyl-iodide>]

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